

Application Notes and Protocols for Oncrasin-1 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oncrasin-1 is a small molecule inhibitor identified through synthetic lethality screening in cancer cells harboring K-Ras mutations.[1][2] It functions as a proapoptotic agent by inhibiting the phosphorylation of the C-terminal domain (CTD) of RNA polymerase II, a critical step in transcription elongation and mRNA processing.[1][3] This disruption of RNA polymerase II function ultimately leads to cell death.[1] Oncrasin-1 has demonstrated antiproliferative effects against a variety of human tumor cell lines with K-Ras mutations, exhibiting IC50 values generally at or below 3 μ M.[2][4] These application notes provide detailed protocols for the use of Oncrasin-1 in cell culture experiments to assess its cytotoxic and apoptotic effects.

Data Presentation

Table 1: Solubility and Storage of Oncrasin-1



Property	Recommendation	Citation(s)	
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 25 mM).	[2][3]	
Powder Storage	Store at +4°C.	[2][3]	
Solution Storage	Prepare solutions on the day of use if possible. If storage is required, store at -20°C for up to one month.	[3]	

Table 2: Reported IC50 Values of Oncrasin-1 in K-Ras Mutant Cancer Cell Lines

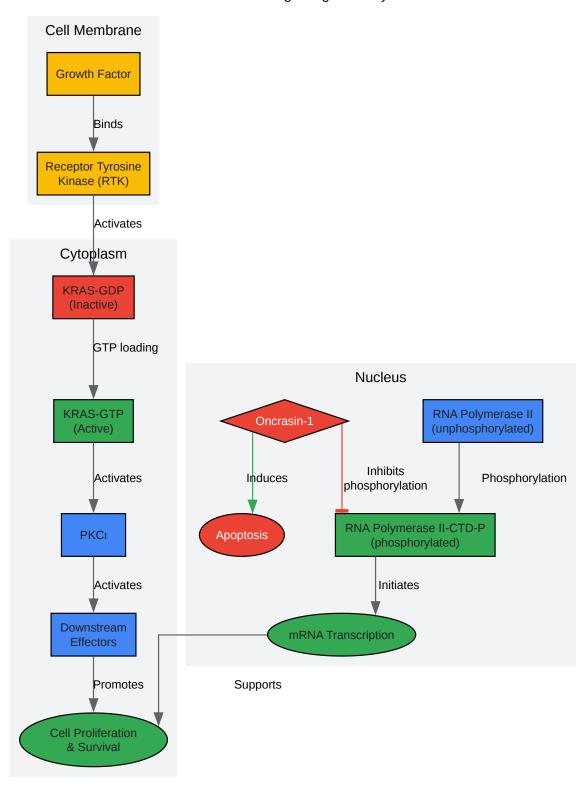
Cell Line	Cancer Type	IC50 (μM)	Citation(s)
H460	Non-small cell lung	≤ 3	[4]
H2122	Non-small cell lung	≤ 3	[4]
H2887	Non-small cell lung	≤ 3	[4]
A549	Non-small cell lung	≤ 3	[4]
Various	Human tumor cell lines with K-Ras mutations	≤ 3	[2]

Signaling Pathway and Experimental Workflow

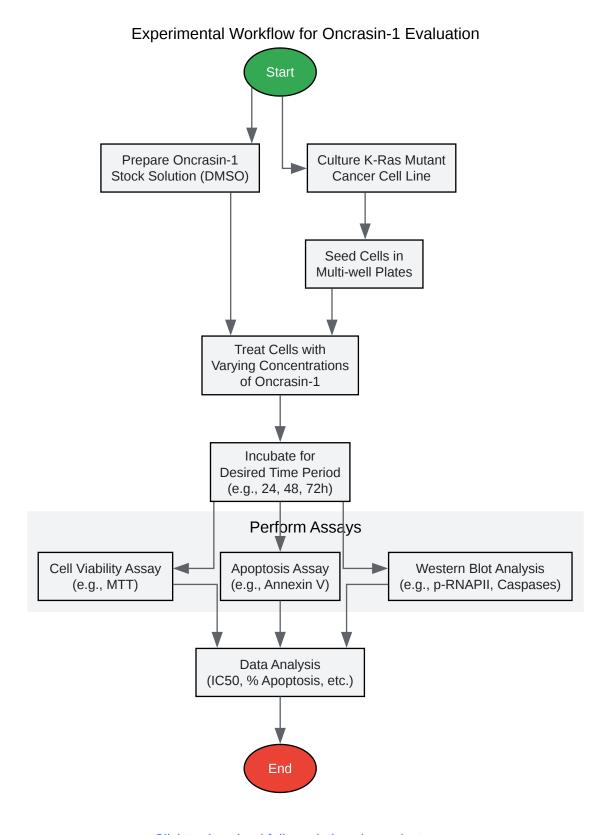
Below are diagrams illustrating the mechanism of action of Oncrasin-1 and a typical experimental workflow for its evaluation in cell culture.



Oncrasin-1 Signaling Pathway







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